

Understanding the selectivity profile of H3B-6545 hydrochloride

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Compound of Interest

Compound Name: *H3B-6545 hydrochloride*

Cat. No.: *B8105936*

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H3B-6545 Hydrochloride: An In-Depth Selectivity Profile

For Researchers, Scientists, and Drug Development Professionals

Introduction

H3B-6545 hydrochloride is a novel, orally bioavailable selective estrogen receptor covalent antagonist (SERCA) developed for the treatment of estrogen receptor (ER)-positive breast cancer.^{[1][2]} It represents a distinct class of ER antagonists that covalently bind to and inactivate both wild-type and mutant forms of the estrogen receptor alpha (ER α), a key driver of breast cancer proliferation.^{[3][4]} This covalent mechanism of action confers a unique selectivity and durable target engagement, offering a promising therapeutic strategy, particularly in the context of acquired resistance to existing endocrine therapies. This technical guide provides a comprehensive overview of the selectivity profile of H3B-6545, detailing its binding affinities, cellular activities, and the experimental methodologies used for their determination.

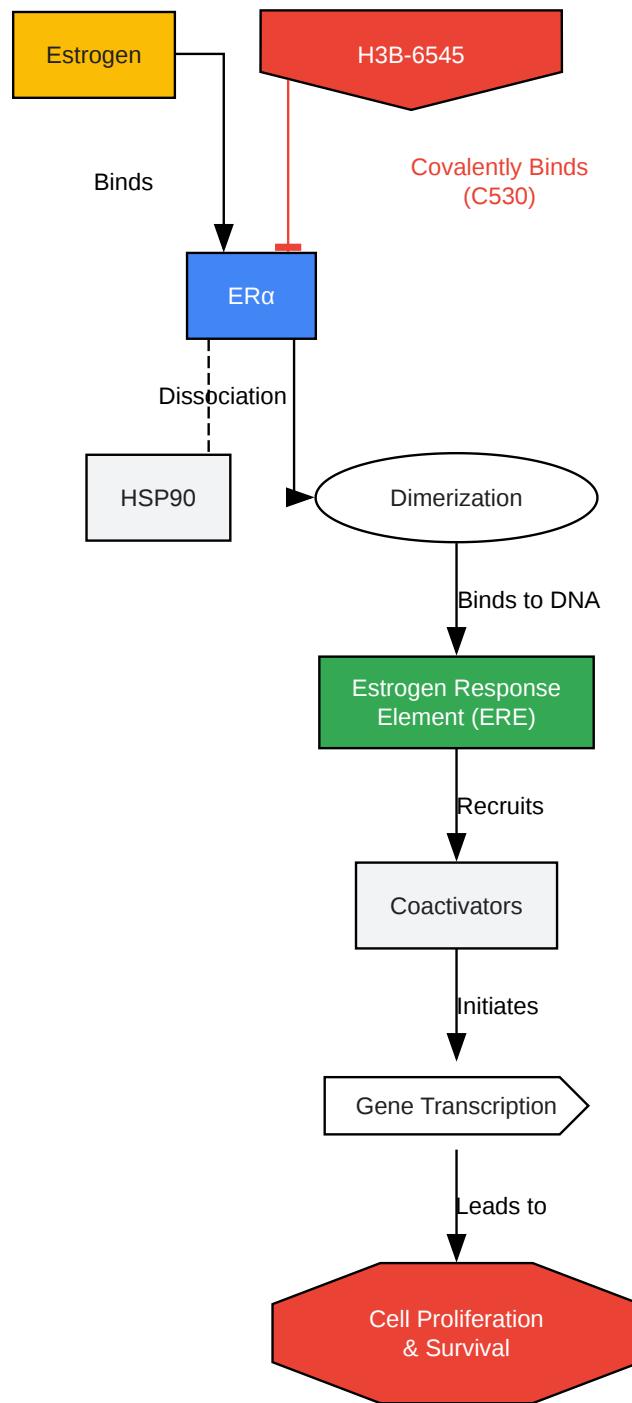
Mechanism of Action and Selectivity

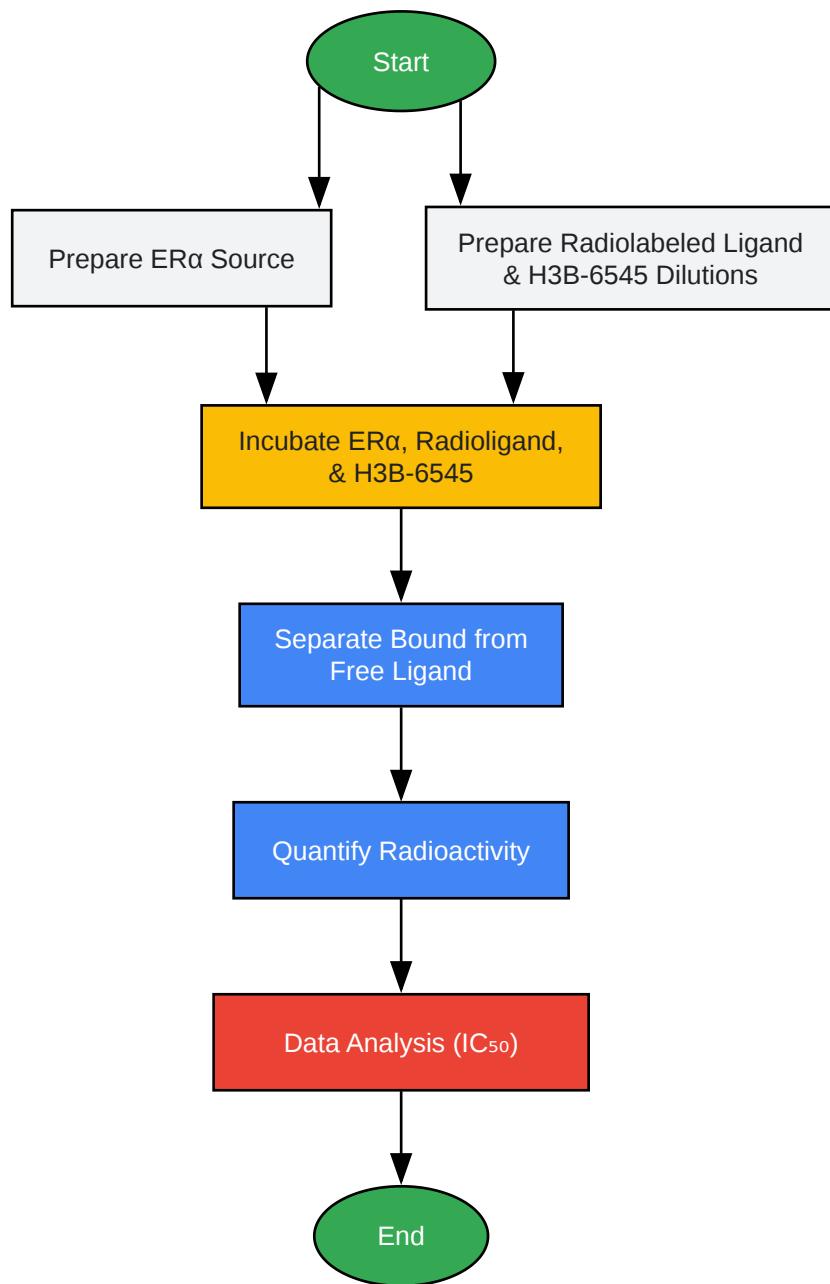
H3B-6545's selectivity is primarily attributed to its unique covalent binding mechanism. It specifically targets a cysteine residue (C530) within the ligand-binding domain of ER α .^{[3][4]} This cysteine is not conserved in other nuclear hormone receptors, providing a structural basis for its high selectivity.^[1] Upon binding, H3B-6545 induces a unique antagonist conformation of

ER α , effectively inhibiting its transcriptional activity and subsequent downstream signaling that promotes tumor growth.^[3]

Signaling Pathway of H3B-6545 Action

Estrogen Receptor Signaling and H3B-6545 Inhibition



Workflow for ER α Competitive Binding Assay[Click to download full resolution via product page](#)

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